Application Note: The Michael Addition of Methyl Mercaptan to Acrolein

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-Methylmercapto-propionaldehyde*
CAS No.:	*13382-53-1*
Cat. No.:	*B1268107*

Get Quote

Introduction

The reaction between methyl mercaptan (CH_3SH) and acrolein (CH_2=CHCHO) is a cornerstone of industrial organic synthesis, primarily utilized for the production of 3-(methylthio)propanal (MMP).[1][2] This product, also known as methional, is a critical intermediate in the large-scale synthesis of the essential amino acid D,L-methionine and its hydroxy analog, 2-hydroxy-4-(methylthio)butyric acid (MHA), both of which are widely used as supplements in animal feed.[1] The reaction proceeds via a classic conjugate addition mechanism known as the Michael addition. This application note provides a detailed overview of the reaction mechanism, experimental protocols for its execution and analysis, and a summary of relevant reaction parameters.

Reaction Mechanism

The synthesis of 3-(methylthio)propanal from methyl mercaptan and acrolein is a base-catalyzed Michael addition. In this reaction, the nucleophilic sulfur atom of methyl mercaptan adds to the β-carbon of the α,β-unsaturated aldehyde, acrolein.

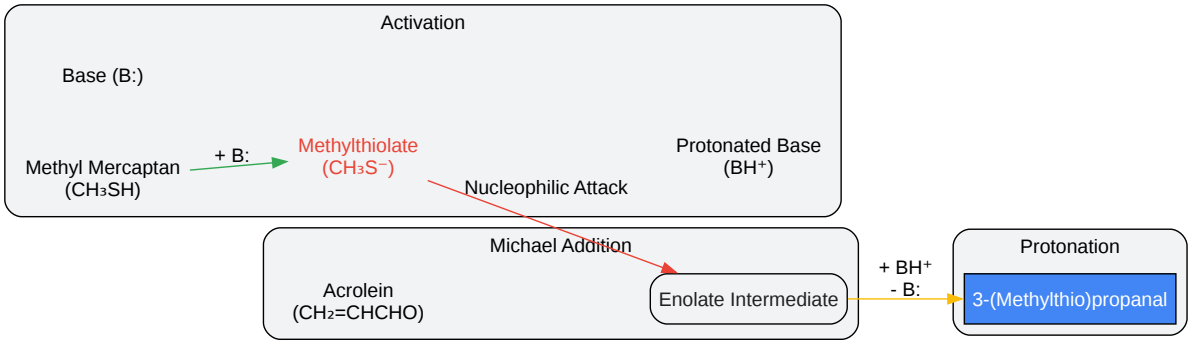
© 2026 BenchChem. All rights reserved.

The key steps of the mechanism are as follows:

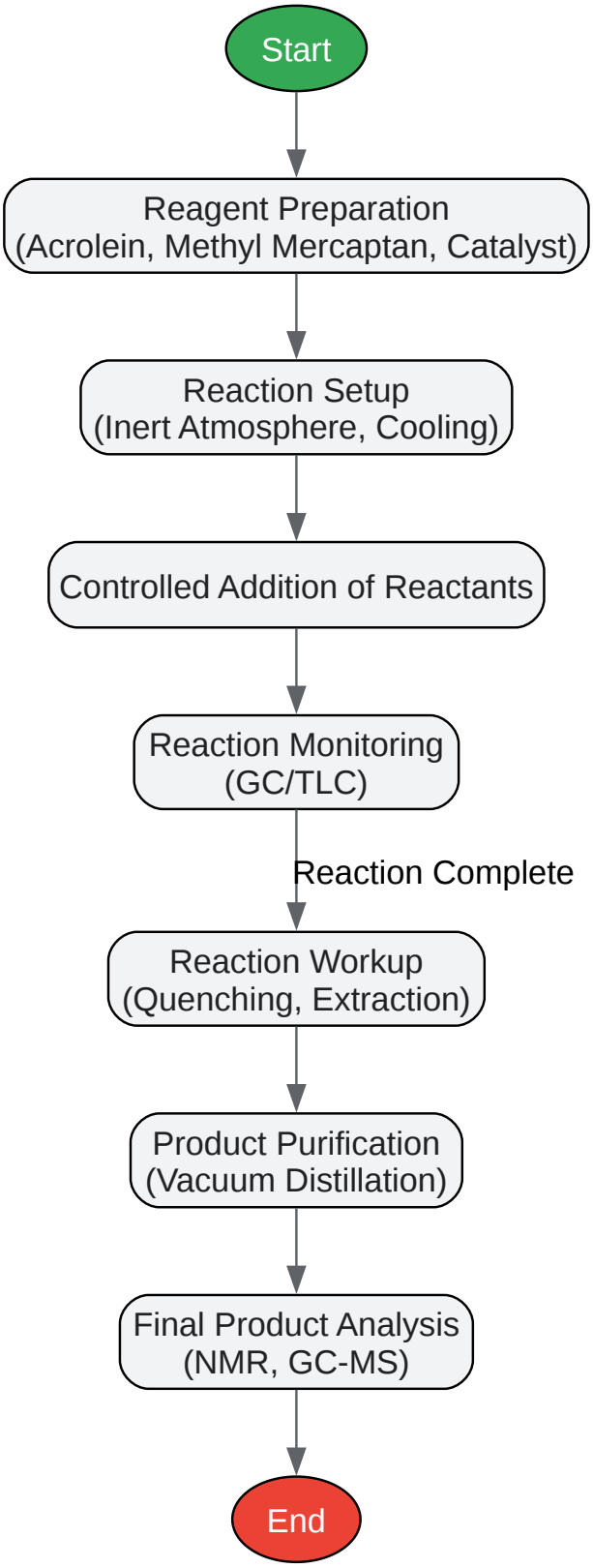
- Deprotonation of the Thiol: A basic catalyst, such as triethylamine or pyridine, deprotonates the methyl mercaptan to form a highly nucleophilic methylthiolate anion.[1]
- Nucleophilic Attack: The methylthiolate anion attacks the electrophilic β-carbon of acrolein, which is part of a conjugated system. This leads to the breaking of the carbon-carbon double bond and the formation of a resonance-stabilized enolate intermediate.
- Protonation: The enolate intermediate is then protonated, typically by the protonated base catalyst or a protic solvent, to yield the final product, 3-(methylthio)propanal.

Computational studies have also suggested the possibility of a concerted mechanism where the addition and proton transfer occur in a single step, assisted by an auxiliary amine.[3] Under certain conditions, the product, 3-(methylthio)propanal, can further react with another molecule of methyl mercaptan to form a hemithioacetal, 1,3-bis(methylthio)-1-propanol, which exists in equilibrium with the reactants.[4]

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. US7119233B2 - Method for preparing 3-(methylthio)propanal - Google Patents [patents.google.com]
- 2. Methional - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. data.epo.org [data.epo.org]
- To cite this document: BenchChem. [Application Note: The Michael Addition of Methyl Mercaptan to Acrolein]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268107/docs#application-note-the-michael-addition-of-methyl-mercaptan-to-acrolein]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.